

Gigasept FF new formulation scientific data

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An In-depth Technical Guide to **Gigasept®** FF (New Formulation)

This technical guide provides a comprehensive overview of the scientific data available for the new formulation of **Gigasept®** FF, a high-level disinfectant designed for the manual reprocessing of surgical and sensitive medical instruments.^{[1][2][3]} The information is intended for researchers, scientists, and drug development professionals, presenting quantitative data, experimental methodologies, and a depiction of the antimicrobial mechanism of action.

Core Composition and Properties

The new formulation of **Gigasept®** FF is a disinfectant concentrate based on succinic dialdehyde.^{[1][2][3][4]} The active substances are described as a reaction product of DMO-THF (dimethoxytetrahydrofuran), ethanol, and water, which yields succinic dialdehyde.^{[5][6][7][8]} This formulation is free of formaldehyde and glutaraldehyde (GDA).^{[3][6]}

Physicochemical Properties:

- Appearance: Green liquid^{[5][6]}
- Density: Approximately 1.01 g/cm³ at 20 °C^{[5][6]}
- pH: 6.3 - 6.6 at 20 °C^{[5][6]}
- Flash Point: 38.5 °C (DIN 51755 Part 1)^{[5][6]}

Antimicrobial Efficacy

Gigasept® FF (new formulation) exhibits a broad spectrum of antimicrobial activity. The efficacy has been tested according to various European standards under clean conditions (low organic load). The following tables summarize the quantitative data on its bactericidal, yeasticidal, mycobactericidal, and virucidal properties.

Table 1: Bactericidal and Yeasticidal Efficacy

Efficacy	Test Standard	Concentration	Contact Time
Bactericidal	EN 13727, EN 14561	5% (50 ml/l)	15 min
4% (40 ml/l)	30 min		
2% (20 ml/l)	60 min		
Yeasticidal	EN 13624, EN 14562	5% (50 ml/l)	15 min
4% (40 ml/l)	30 min		
2% (20 ml/l)	60 min		

Table 2: Mycobactericidal and Tuberculocidal Efficacy

Efficacy	Test Standard	Concentration	Contact Time
Mycobactericidal	EN 14348, EN 14563	7% (70 ml/l)	15 min
5% (50 ml/l)	30 min		
3% (30 ml/l)	60 min		
Tuberculocidal	EN 14348, EN 14563	5% (50 ml/l)	15 min
4% (40 ml/l)	30 min		
2% (20 ml/l)	60 min		

Table 3: Virucidal Efficacy

Efficacy	Test Standard	Concentration	Contact Time
Virucidal against enveloped viruses (incl. HIV, HBV, HCV)	EN 14476, EN 17111	1% (10 ml/l)	15 min
Virucidal	EN 14476, EN 17111	6% (60 ml/l)	60 min

Experimental Protocols

The antimicrobial efficacy of **Gigasept® FF** (new formulation) is validated through standardized European Norm (EN) test methods. These protocols are designed to simulate practical conditions to ensure the reliability of the disinfectant's performance in medical settings. Below are detailed methodologies for the key experiments cited.

Bactericidal Activity (EN 13727 & EN 14561)

- EN 13727 (Quantitative Suspension Test): This test evaluates bactericidal activity in a liquid suspension.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)
 - A suspension of test bacteria (e.g., *Pseudomonas aeruginosa*, *Staphylococcus aureus*, *Enterococcus hirae*) is prepared.[\[9\]](#)[\[11\]](#)[\[13\]](#)
 - An interfering substance (e.g., bovine albumin solution to simulate clean conditions) is added to the bacterial suspension.[\[11\]](#)
 - The **Gigasept® FF** test solution is added to the mixture of bacteria and interfering substance.
 - The mixture is maintained at a specified temperature for a defined contact time.
 - After the contact time, a sample is taken and the disinfecting action is stopped by a validated neutralizer.
 - The number of surviving bacteria is determined by plating and incubation.
 - A ≥ 5 -log reduction in viable counts is required to pass the test.[\[9\]](#)

- EN 14561 (Quantitative Carrier Test): This method assesses bactericidal activity on a surface.[\[8\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)
 - A suspension of test bacteria is mixed with an interfering substance and applied to a sterile frosted glass carrier, which is then dried.[\[8\]](#)[\[15\]](#)
 - The carrier with the dried inoculum is immersed in the **Gigasept®** FF test solution for the specified contact time.[\[15\]](#)
 - The carrier is then transferred to a neutralizer to stop the bactericidal action.
 - Surviving bacteria are recovered from the carrier, plated, and incubated for enumeration.
 - A ≥ 5 -log reduction in viable counts is required for the product to pass.[\[15\]](#)

Mycobactericidal and Tuberculocidal Activity (EN 14348 & EN 14563)

- EN 14348 (Quantitative Suspension Test): This test determines the efficacy against mycobacteria in suspension.[\[7\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)
 - A suspension of test mycobacteria (e.g., *Mycobacterium avium*, *Mycobacterium terrae*) is prepared.[\[19\]](#)
 - The test disinfectant is added to the mycobacterial suspension containing an interfering substance.
 - The mixture is held for the required contact time at a controlled temperature.
 - The disinfectant's activity is then neutralized.
 - The number of surviving mycobacteria is quantified.
 - A ≥ 4 -log reduction is necessary to demonstrate efficacy.[\[7\]](#)[\[17\]](#)
- EN 14563 (Quantitative Carrier Test): This method evaluates efficacy against mycobacteria on a carrier.[\[5\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)

- A suspension of mycobacteria is applied to a sterile glass carrier and dried.[5][20]
- The carrier is immersed in the disinfectant solution for the specified duration.[20]
- The carrier is then transferred to a neutralizer.
- Surviving mycobacteria are recovered and counted.
- A ≥ 4 -log reduction in viable organisms is required to pass.[5][21]

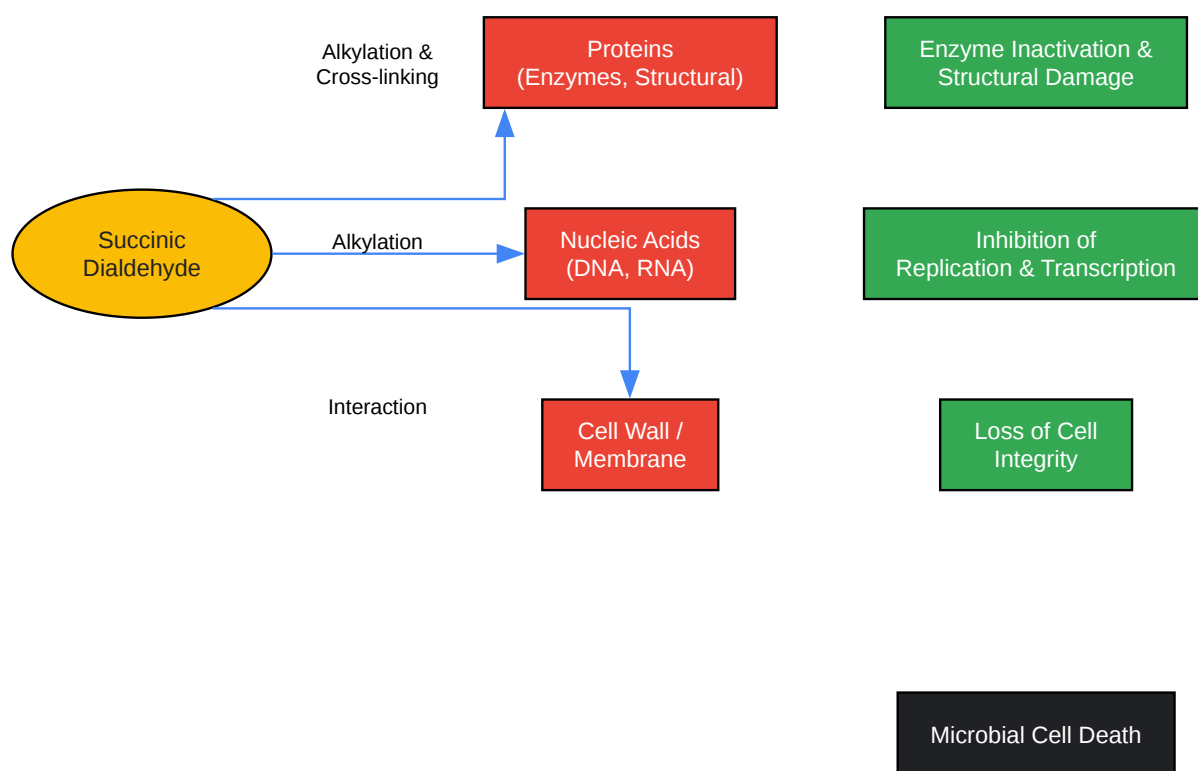
Virucidal Activity (EN 14476 & EN 17111)

- EN 14476 (Quantitative Suspension Test): This standard is used to assess virucidal activity in a suspension.[6][24][25][26][27]
 - A suspension of the test virus (e.g., Adenovirus, Poliovirus, Murine norovirus for general virucidal claims; Vaccinia virus for enveloped viruses) is prepared.[6][24]
 - The disinfectant is mixed with the virus suspension and an interfering substance.
 - After the specified contact time, the mixture is neutralized.
 - The remaining viral infectivity is determined using a suitable cell culture system (e.g., TCID50 or plaque assay).[6]
- EN 17111 (Quantitative Carrier Test): This test evaluates virucidal efficacy for instrument disinfection by immersion.[28][29][30][31][32]
 - A viral suspension is applied to a glass carrier and dried.[28]
 - The carrier is immersed in the **Gigasept®** FF solution for the designated contact time.[28]
 - The disinfectant is then neutralized.
 - The number of viable viral particles is quantified to calculate the log reduction.
 - A ≥ 4 -log reduction is required to pass the test.[28]

Mechanism of Action and Experimental Workflow

Proposed Mechanism of Action

The primary active ingredient in **Gigasept® FF** (new formulation) is succinic dialdehyde. Aldehydes, in general, exert their antimicrobial effect through the alkylation of sulfhydryl, hydroxyl, carboxyl, and amino groups of microbial proteins and nucleic acids.[33] This cross-linking activity disrupts normal cellular functions and leads to cell death.

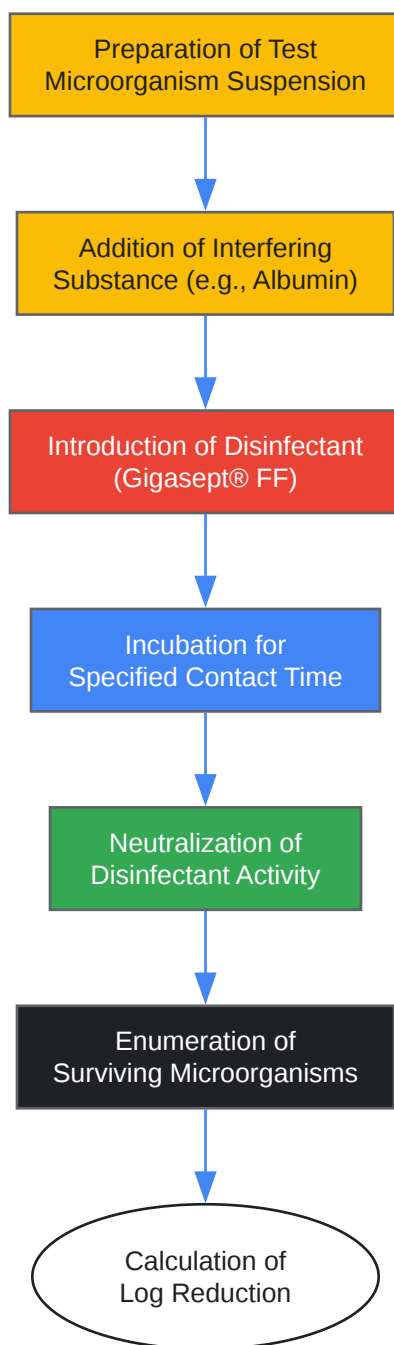


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Proposed mechanism of action of succinic dialdehyde.

General Experimental Workflow for Disinfectant Efficacy Testing

The following diagram illustrates a typical workflow for evaluating the efficacy of a disinfectant according to European standards.



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General workflow for disinfectant efficacy testing.

Material Compatibility

Gigasept® FF (new formulation) is compatible with a wide range of materials commonly used in medical devices, including:

- Metals[5][6][7]
- Rubber[5][6][7]
- Glass[5][6][7]
- Plastics[5][6][7]
- Flexible endoscopes[5][6][7]

It is important to avoid mixing **Gigasept®** FF with other products, particularly those containing amines, as this can lead to precipitation and discoloration.[5][6][7]

Instructions for Use

Gigasept® FF is supplied as a concentrate and must be diluted with cold water to the desired working concentration.[5][6][7] For example, to prepare a 6% working solution, 60 ml of the concentrate is added to 940 ml of water.[6][7] Instruments should be fully immersed in the solution, ensuring all surfaces, including hollows, are covered.[5][6][7] After the recommended contact time, instruments must be thoroughly rinsed with water of at least drinking water quality.[5][6][7] The prepared working solution has a standing time of 14 days, provided it is used for the disinfection of previously cleaned instruments.[3][5][6]

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